

# Standard Operating Procedure: Proper Disposal of Tsr-011

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#### 1.0 Purpose

This document provides comprehensive procedures for the safe and compliant disposal of the novel compound **Tsr-011**, and materials contaminated with it, within a laboratory setting. Adherence to these guidelines is mandatory to ensure the safety of all personnel and to maintain compliance with environmental regulations.

#### 2.0 Scope

These procedures apply to all researchers, scientists, and laboratory personnel involved in the handling and disposal of **Tsr-011** in all its forms (e.g., pure compound, solutions, contaminated labware).

#### 3.0 Responsibilities

- Principal Investigators/Laboratory Supervisors: Responsible for ensuring that all personnel are trained on these procedures and that the necessary disposal resources are available.
- All Personnel Handling Tsr-011: Responsible for following these procedures diligently and reporting any spills or deviations to their supervisor immediately.
- Environmental Health and Safety (EHS) Office: Responsible for providing final guidance on waste stream classification and coordinating with certified waste management vendors.

#### 4.0 Hazard Assessment

## Safety Operating Guide





**Tsr-011** is a novel compound with an incomplete toxicological profile. Therefore, it must be handled as a hazardous substance. All waste generated must be considered hazardous until characterized otherwise. Key considerations include:

- Reactivity: Avoid mixing Tsr-011 waste with other chemical waste streams unless compatibility has been confirmed.
- Toxicity: Unknown; assume high toxicity via all routes of exposure.
- · Environmental: Unknown; assume ecotoxicity.

#### 5.0 Waste Segregation and Collection

Proper segregation at the point of generation is critical. Do not mix **Tsr-011** waste with non-hazardous or other chemical waste streams.

- Solid Waste: Includes contaminated personal protective equipment (PPE), weigh boats, and other disposable lab supplies.
  - Collect in a dedicated, clearly labeled, leak-proof container lined with a heavy-duty plastic bag.
  - The container must be sealed when not in use.
- Liquid Waste: Includes unused solutions, reaction mixtures, and solvent rinses.
  - Collect in a dedicated, shatter-proof, and chemically compatible container (e.g., borosilicate glass or HDPE).
  - The container must be kept closed with a secure cap when not in use.
  - Maintain a pH between 6.0 and 8.0 for aqueous solutions to prevent potential reactions.
- Sharps Waste: Includes needles, syringes, and contaminated glassware.
  - Collect in a designated, puncture-resistant sharps container.



 Chemically contaminated glassware that is not acutely hazardous may be disposed of in designated boxes after triple rinsing.[1][2]

#### 6.0 Quantitative Data for Waste Management

The following table summarizes key parameters for the safe handling and disposal of **Tsr-011** waste streams.

Parameter	Guideline	Rationale
Liquid Waste pH	6.0 - 8.0	To minimize reactivity and corrosion of storage containers.
Maximum Container Fill	80% of total volume	To allow for vapor expansion and prevent spills.
Satellite Accumulation	Max. 90 days	To comply with typical hazardous waste accumulation time limits.
Labeling Requirement	"Hazardous Waste - Tsr-011", full chemical name, date of accumulation	To ensure proper identification, hazard communication, and regulatory compliance.

#### 7.0 Experimental Protocols for Waste Characterization

Prior to final disposal, a representative sample of each **Tsr-011** waste stream must be characterized.

#### 7.1 Waste Stream Analysis

- Objective: To determine the precise chemical composition and concentration of Tsr-011 in the waste.
- Methodology:
  - o Collect a 100 mL composite sample from the liquid waste container.



- Perform High-Performance Liquid Chromatography (HPLC) analysis to quantify the concentration of Tsr-011.
- Utilize Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) to screen for the presence of heavy metal contaminants from catalysts or reagents.
- Document all results in the laboratory notebook and on the hazardous waste tag.
- 8.0 Disposal Procedures
- 8.1 Container Preparation and Labeling
- Ensure all waste containers are securely sealed.[2]
- Wipe the exterior of the container with a suitable decontaminating agent.
- Attach a completed hazardous waste tag, including the full chemical name "Tsr-011", the
  estimated quantities of all components, and the date accumulation started.
- 8.2 Request for Disposal
- Submit a chemical waste pickup request to the EHS office through the designated online portal.
- Store the sealed and labeled containers in the designated satellite accumulation area until
  collection.
- 9.0 Spill and Emergency Procedures

In the event of a spill:

- Evacuate the immediate area and alert nearby personnel.
- If the spill is minor and you are trained to handle it, don appropriate PPE (lab coat, safety goggles, and chemical-resistant gloves).
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).





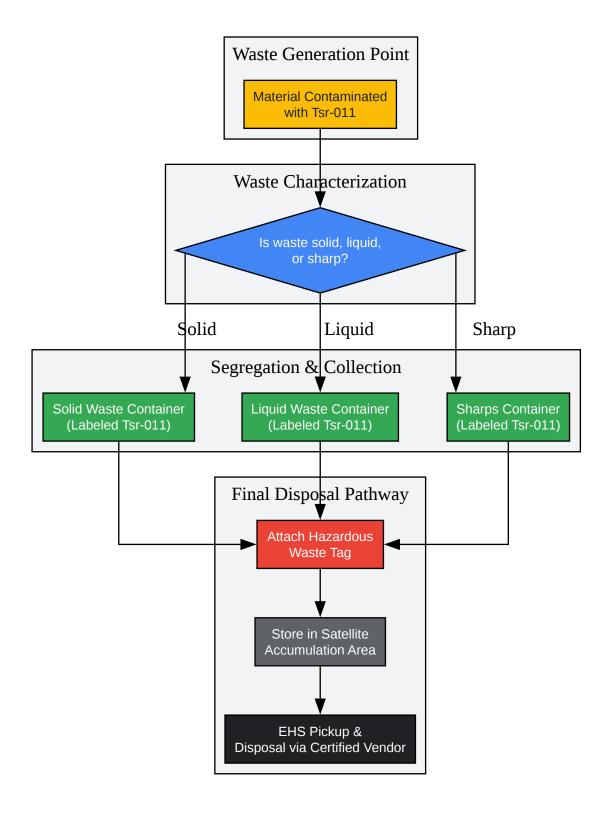


- Collect the contaminated absorbent material and place it in the designated solid waste container for Tsr-011.
- Clean the spill area with a suitable solvent, followed by soap and water.[2]
- For large spills, or if you are unsure how to proceed, contact the EHS office immediately.

10.0 Visualization of Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials related to **Tsr-011**.





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Figure 1. Decision workflow for the disposal of **Tsr-011** waste.



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### References

- 1. Division of Research Safety | Illinois [drs.illinois.edu]
- 2. lamarpa.edu [lamarpa.edu]
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